

Essential Guide to the Safe Disposal of 1-O-trans-p-Coumaroylglycerol

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Compound of Interest

Compound Name: 1-O-trans-p-Coumaroylglycerol

Cat. No.: B8063817

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended disposal procedures for **1-O-trans-p-Coumaroylglycerol**, a neuroprotective compound found in plants like *Imperata cylindrica* and *Smilax scobinicaulis*.^[1] While a specific Safety Data Sheet (SDS) for **1-O-trans-p-Coumaroylglycerol** is not readily available, this document synthesizes safety information for similar glycerol esters and general laboratory chemicals to establish a reliable disposal protocol.

Physicochemical Properties and Safety Considerations

To ensure safe handling and disposal, it is crucial to be aware of the known properties of **1-O-trans-p-Coumaroylglycerol** and related substances.

Property	Data	Source
Molecular Formula	C12H14O5	[1]
Molecular Weight	238.24	[1]
CAS Number	106055-11-2	[1][2]
Appearance	Solid (Powder)	[1]
Storage (Powder)	-20°C for 3 years	[1]
Storage (In Solvent)	-80°C for 1 year	[1]
General Handling	Handle in accordance with good industrial hygiene and safety practices.[3] Avoid contact with skin and eyes.[3]	N/A

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **1-O-trans-p-Coumaroylglycerol**. This procedure is based on best practices for handling similar chemical compounds in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[3] Gloves should be inspected before use and disposed of properly after handling the compound.[3]

2. Waste Identification and Segregation:

- Unused **1-O-trans-p-Coumaroylglycerol** should be treated as chemical waste.
- Do not mix with other waste streams unless compatibility is confirmed.

3. Small Quantities (Milligram Scale):

- For small research quantities, absorb the compound onto an inert material such as vermiculite, dry sand, or earth.^{[3][4]}
- Place the absorbent material into a suitable, labeled, and sealed container for hazardous waste disposal.^[3]

4. Larger Quantities:

- For larger amounts, consult your institution's Environmental Health and Safety (EHS) department for specific guidance.
- Do not discharge down the drain or into the environment.^{[3][5]}

5. Contaminated Materials:

- Any materials that have come into contact with **1-O-trans-p-Coumaroylglycerol**, such as pipette tips, tubes, and gloves, should be disposed of as contaminated waste.
- Place these materials in a designated and clearly labeled hazardous waste container.

6. Disposal of Solutions:

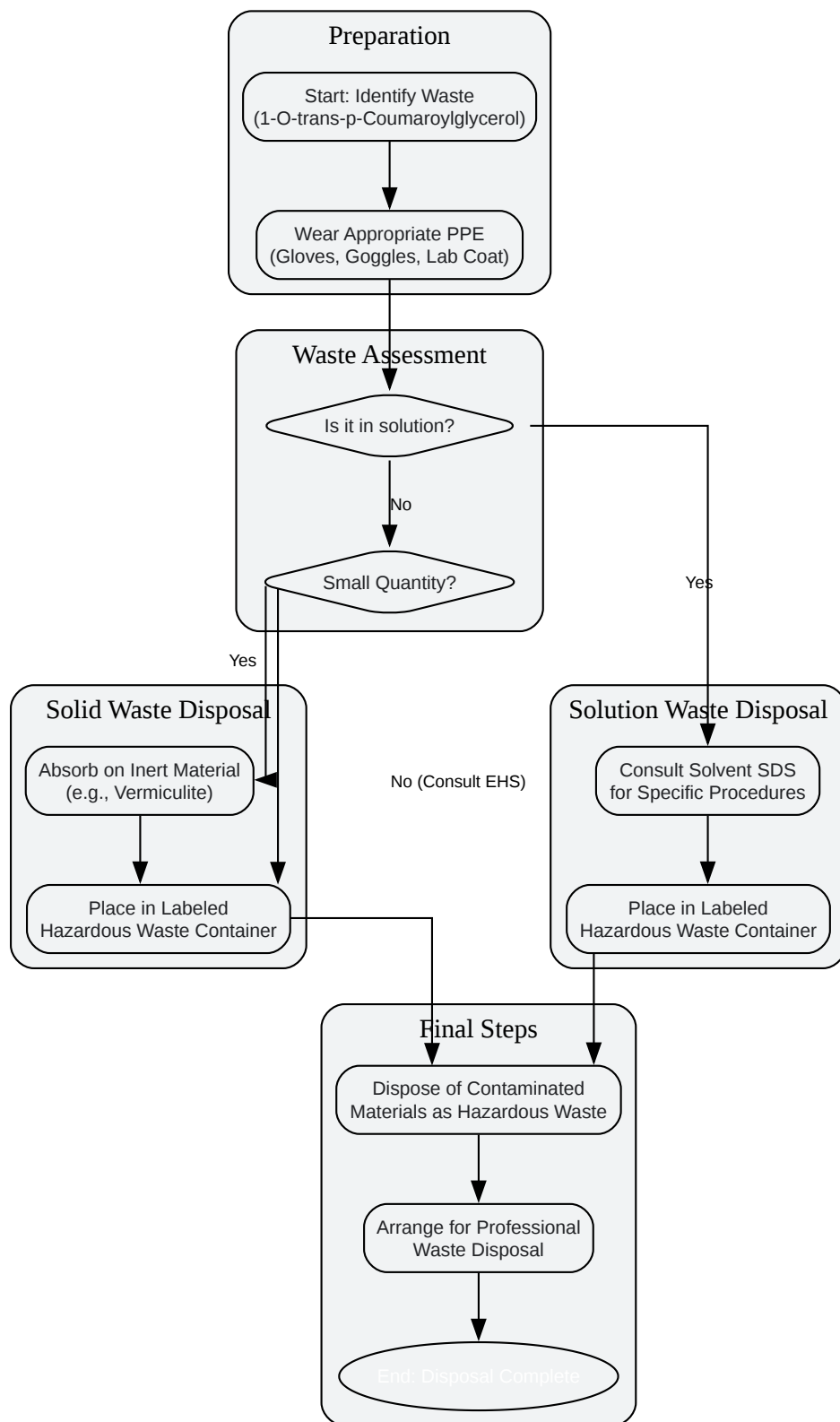
- If **1-O-trans-p-Coumaroylglycerol** is in a solvent, the entire solution should be disposed of as hazardous waste.
- The specific disposal method will depend on the solvent used. Consult the SDS for the solvent for proper disposal instructions.

7. Final Disposal:

- All waste containers must be clearly labeled with the contents, including the full chemical name and any associated hazards.
- Arrange for pickup and disposal by a licensed hazardous waste disposal contractor, following all local, state, and federal regulations.

Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **1-O-trans-p-Coumaroylglycerol** in a laboratory setting.



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Caption: Disposal workflow for **1-O-trans-p-Coumaroylglycerol**.

This guide is intended to provide essential safety and logistical information for the proper disposal of **1-O-trans-p-Coumaroylglycerol**. Always prioritize safety and adhere to your institution's specific guidelines and all applicable regulations.

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